

Techniques for In-furrow Application of Inpyrfluxam: Application Notes and Protocols

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Compound of Interest

Compound Name: Inpyrfluxam

Cat. No.: B6594776

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These application notes and protocols provide a detailed guide for the in-furrow application of **Inpyrfluxam**, a succinate dehydrogenase inhibitor (SDHI) fungicide belonging to FRAC Group 7.[1][2][3] **Inpyrfluxam** is effective against Rhizoctonia species that cause seed decay, seedling damping-off, and root rot.[1][2][3][4] This document outlines the necessary techniques, experimental protocols for efficacy evaluation, and data presentation for research purposes.

Application Notes

Inpyrfluxam is registered for in-furrow application at the time of planting for several crops, including field corn, sweet corn, and popcorn.[1] The active ingredient provides protection against key soil-borne pathogens, contributing to improved plant stand and vigor.

Product Information

Valent U.S.A. LLC markets **Inpyrfluxam** under brand names such as Excalia® and Zeltera® Fungicide.[1] Formulations are typically suspension concentrates (SC) designed for soil application.[2][3]

Application Rates

The application rate for in-furrow treatment is crucial for efficacy and crop safety. The recommended rates for corn are summarized in the table below.

Crop	Application Rate (Active Ingredient)
Corn (Field, Sweet, Pop)	0.044 - 0.089 lbs. a.i./Acre

It is imperative to consult the specific product label for precise application rates and instructions.

Application Equipment and Carrier Volume

In-furrow applications of **Inpyrfluxam** should be made using calibrated equipment to ensure accurate and uniform delivery.

- **Application Method:** Apply as a spray into the open seed furrow.
- **Carrier:** Water is the recommended carrier. The total application volume should be sufficient to ensure thorough coverage of the seed and surrounding soil in the furrow. While specific carrier volumes for **Inpyrfluxam** in-furrow are not consistently detailed in public literature, a common recommendation for liquid in-furrow applications is a minimum of 5 gallons per acre.
- **Equipment Calibration:** Proper calibration of application equipment is essential to deliver the correct dosage. This involves verifying the output of nozzles at a given pressure and travel speed.

Compatibility with Fertilizers and Other Products

While the application of fungicides with in-furrow starter fertilizers is a common practice, specific data on the compatibility of **Inpyrfluxam** with various liquid starter fertilizers is limited in the reviewed literature. Some general guidelines suggest that certain fungicides may not be compatible with liquid fertilizers.

It is critical to perform a jar test to determine the compatibility of **Inpyrfluxam** with any tank-mix partners, including liquid fertilizers, before application. To conduct a jar test, mix the products in the same proportions as they will be used in the spray tank. Observe the mixture for any signs of incompatibility, such as the formation of precipitates, separation, or changes in viscosity.

Experimental Protocols

This section outlines a protocol for evaluating the efficacy of in-furrow applied **Inpyrfluxam** for the control of Rhizoctonia root rot in corn.

Experimental Design and Setup

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: To be determined based on available land and equipment, but should be sufficient to obtain meaningful yield data (e.g., four rows, 20-30 feet long).
- Treatments:
 - Untreated Control (UTC)
 - **Inpyrfluxam** at a low rate (e.g., 0.044 lbs. a.i./A)
 - **Inpyrfluxam** at a high rate (e.g., 0.089 lbs. a.i./A)
 - Standard commercial fungicide (positive control)
- Inoculation (if necessary): If the trial is conducted in a field with low natural disease pressure, artificial inoculation with *Rhizoctonia solani* may be necessary to ensure adequate disease development for evaluation.

Application of Treatments

Treatments should be applied at planting using a calibrated planter-mounted spray system. The system should be designed to deliver a continuous stream of the fungicide solution into the open furrow, directly over the seed.

Data Collection

The following parameters should be collected to evaluate the efficacy of the treatments:

- Plant Stand Counts: Record the number of emerged plants in a designated length of the center rows of each plot at a set time after planting (e.g., 14 and 28 days after planting).
- Seedling Vigor: Assess seedling vigor using a visual rating scale (e.g., 1-9, where 1 = poor vigor and 9 = excellent vigor) at the same time as stand counts.

- **Disease Severity:** At a predetermined time after planting (e.g., 4-6 weeks), carefully excavate a set number of plants from each plot and rate the roots for *Rhizoctonia* root rot severity. A common rating scale is as follows:

Rating	Description of Root Discoloration and Decay
1	<2% of root surface affected
2	2-10% of root surface affected
3	11-50% of root surface affected
4	>50% of root surface affected
5	Dead plant

Source: Adapted from Sumner and Minton, 1989.[\[5\]](#)[\[6\]](#)[\[7\]](#)

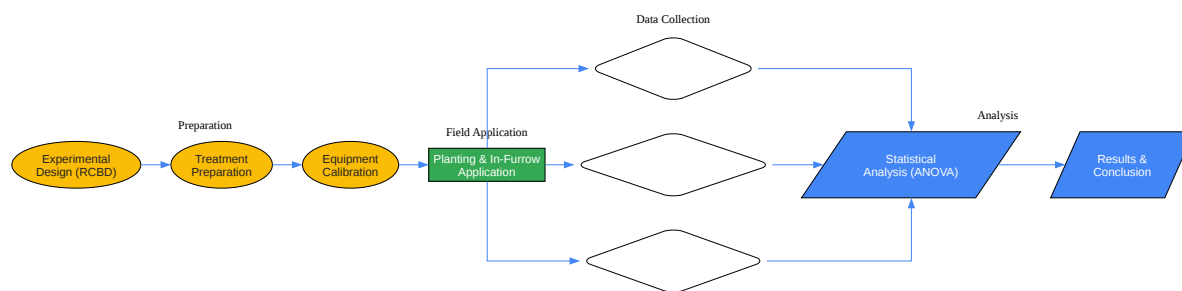
- **Yield:** Harvest the center two rows of each plot and determine the grain yield, adjusted to a standard moisture content (e.g., 15.5%).

Statistical Analysis

Data should be subjected to Analysis of Variance (ANOVA) using appropriate statistical software (e.g., SAS, R). The choice of statistical model should be appropriate for the experimental design (e.g., PROC GLIMMIX in SAS for a randomized complete block design).[\[8\]](#)
[\[9\]](#) Mean separation tests (e.g., Fisher's Protected LSD, Tukey's HSD) should be used to determine significant differences between treatment means at a specified alpha level (e.g., $\alpha = 0.05$).[\[10\]](#)

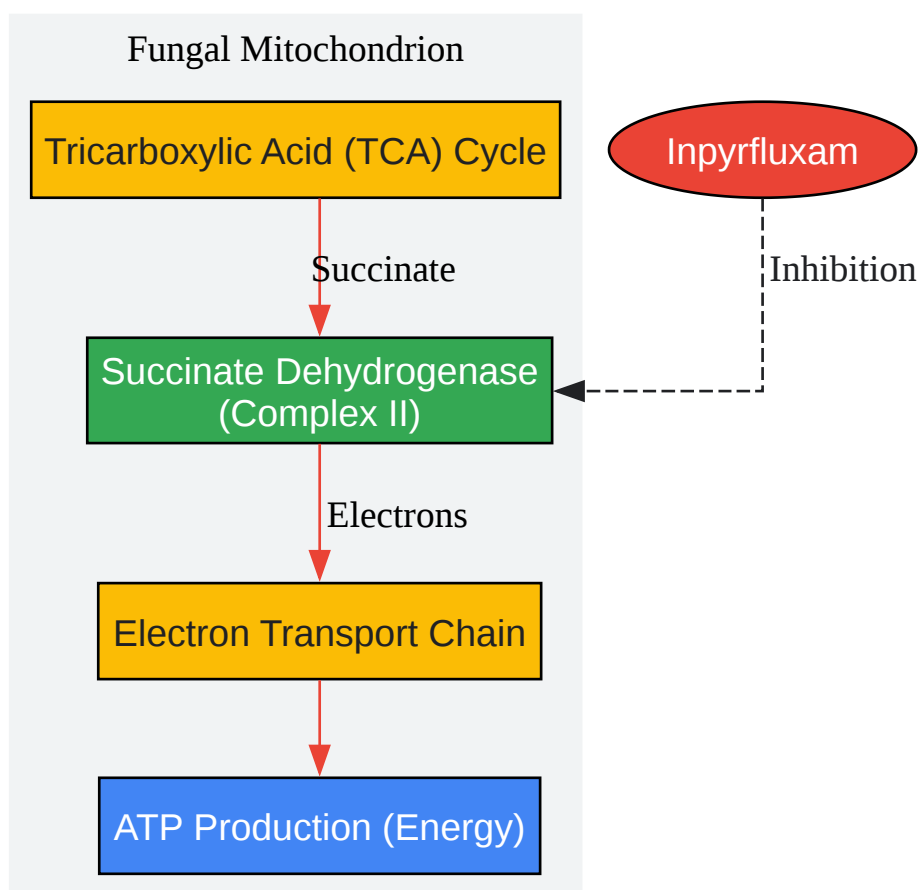
Visualizations

The following diagrams illustrate the logical workflow of the experimental protocol and the mode of action of **Inpyrfluxam**.



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Caption: Experimental workflow for evaluating in-furrow **Inpyrfluxam** efficacy.



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Caption: **Inpyrfluxam**'s mode of action via inhibition of succinate dehydrogenase.

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